Application Notes and Protocols: Measuring CI-1015 Concentration in Brain Tissue

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Compound of Interest	
Compound Name:	*CI-1015*
CAS No.:	*156672-01-4*
Cat. No.:	*B1668927*

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Introduction

CI-1015 is a potent and selective second-generation "peptoid" antagonist of the cholecystokinin B (CCK-B) receptor.[1] It is an N-(adamantyloxycarbonyl)-alpha-methyl-(R)-tryptophan derivative developed to have an improved pharmacokinetic profile and enhanced brain penetration compared to its predecessor, CI-988.[1] The ability to accurately measure the concentration of **CI-1015** in brain tissue is crucial for preclinical and clinical studies to understand its distribution, pharmacokinetics, and pharmacodynamics in the central nervous system (CNS).[2][3] This document provides a detailed protocol for the quantification of **CI-1015** in brain tissue using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique for small molecule analysis in complex biological matrices.[2][3]

Mechanism of Action and Signaling Pathway

CI-1015 exerts its pharmacological effect by competitively inhibiting the binding of the neuropeptide cholecystokinin (CCK) to the CCK-B receptor. The CCK-B receptor, a G-protein

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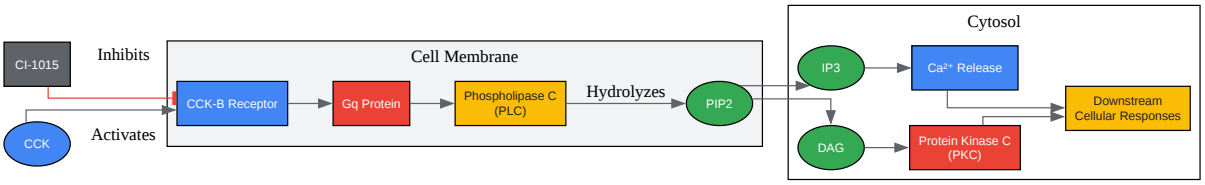
coupled receptor (GPCR), is primarily coupled to the Gq alpha subunit. Upon activation by CCK, the receptor initiates a signaling cascade that leads to the activation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+), while DAG activates Protein Kinase C (PKC). This signaling pathway is involved in various physiological processes, including anxiety, memory, and pain perception.



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Caption: CI-1015 inhibits the CCK-B receptor signaling pathway.

Experimental Protocols

This section outlines the materials and methods for the quantification of **CI-1015** in brain tissue.

Materials and Reagents

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Material/Reagent	Supplier	Grade
CI-1015 Reference Standard	(Specify Supplier)	>98% Purity
Isotopically Labeled Internal Standard (IS)	(Specify Supplier)	>98% Purity, >99% Isotopic Purity
Acetonitrile (ACN)	(Specify Supplier)	HPLC or LC-MS Grade
Methanol (MeOH)	(Specify Supplier)	HPLC or LC-MS Grade
Formic Acid (FA)	(Specify Supplier)	LC-MS Grade
Water	(Specify Supplier)	Ultrapure, 18.2 MΩ·cm
Brain Tissue (Control and Study Samples)	-	-
Microcentrifuge Tubes	(Specify Supplier)	1.5 mL and 2.0 mL
Syringe Filters	(Specify Supplier)	0.22 µm PVDF or PTFE
HPLC Vials	(Specify Supplier)	Amber glass with inserts

Equipment

Equipment	Model
Homogenizer	(Specify Model)
Centrifuge (refrigerated)	(Specify Model)
Analytical Balance	(Specify Model)
pH Meter	(Specify Model)
HPLC System	(Specify Model)
Triple Quadrupole Mass Spectrometer	(Specify Model)

Sample Preparation: Protein Precipitation

The following workflow is a standard procedure for extracting small molecules from brain tissue.

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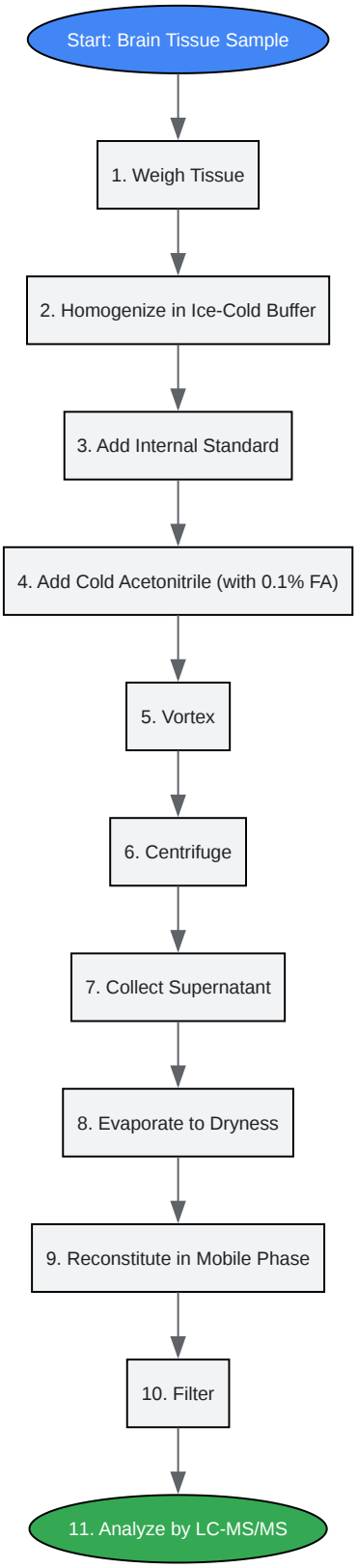

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Caption: Workflow for brain tissue sample preparation.

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Protocol:

- Weighing: Accurately weigh approximately 100 mg of frozen brain tissue.
- Homogenization: Add 400 µL of ice-cold homogenization buffer (e.g., PBS) to the tissue in a 2.0 mL microcentrifuge tube. Homogenize the tissue on ice until a uniform suspension is achieved.
- Internal Standard Spiking: Add a known amount of the internal standard (IS) solution to the homogenate. The IS should ideally be a stable isotope-labeled version of **CI-1015**.
- Protein Precipitation: Add 1 mL of ice-cold acetonitrile containing 0.1% formic acid to the homogenate.
- Vortexing: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.
- Supernatant Collection: Carefully transfer the supernatant to a clean 1.5 mL microcentrifuge tube, avoiding the protein pellet.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase composition.
- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter into an HPLC vial.
- Analysis: The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

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Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	(Example) 5% B to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL

Mass Spectrometry (MS) Conditions:

The following are general parameters for a triple quadrupole mass spectrometer. Specific parameters for **CI-1015**, including precursor and product ions, will need to be optimized.

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	(Optimize, e.g., 3.5 kV)
Source Temperature	(Optimize, e.g., 150°C)
Desolvation Temperature	(Optimize, e.g., 400°C)
Gas Flow Rates	(Optimize for instrument)
Collision Gas	Argon

MRM Transitions:

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The specific precursor and product ion m/z values (mass-to-charge ratios) for **CI-1015** and its internal standard must be determined experimentally by infusing a standard solution of the compound into the mass spectrometer.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
CI-1015	To be determined	To be determined	To be determined
Internal Standard	To be determined	To be determined	To be determined

Data Analysis and Quantification

Quantification is performed by constructing a calibration curve using known concentrations of the **CI-1015** reference standard spiked into control brain tissue homogenate and processed alongside the study samples. The peak area ratio of the analyte to the internal standard is plotted against the concentration of the analyte. A linear regression analysis is then used to determine the concentration of **CI-1015** in the unknown samples.

Calibration Curve Parameters:

Parameter	Value
Concentration Range	(e.g., 1 - 1000 ng/mL)
Number of Standards	6-8 non-zero standards
Regression Model	Linear, with 1/x or $1/x^2$ weighting
Correlation Coefficient (r^2)	> 0.99

Method Validation

For reliable and reproducible results, the analytical method should be validated according to regulatory guidelines (e.g., FDA, EMA). Key validation parameters are summarized below.

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Validation Parameter	Acceptance Criteria
Selectivity	No significant interfering peaks at the retention time of the analyte and IS in blank matrix.
Linearity	$r^2 > 0.99$
Accuracy	Within ±15% of the nominal concentration (±20% for LLOQ).
Precision	Coefficient of variation (CV) ≤15% (≤20% for LLOQ).
Matrix Effect	Assessed to ensure no significant ion suppression or enhancement.
Recovery	Consistent and reproducible extraction efficiency.
Stability	Analyte stability assessed under various storage and processing conditions.

Conclusion

This application note provides a comprehensive framework for the development and implementation of a robust LC-MS/MS method for the quantification of **CI-1015** in brain tissue. The detailed protocol for sample preparation and the guidelines for LC-MS/MS analysis and method validation will enable researchers to obtain accurate and reliable data, which is essential for advancing the understanding of **CI-1015**'s role in the central nervous system. The provided diagrams offer a clear visualization of the underlying biological pathway and the experimental workflow.

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